

Application Note: Quantification of Chebulagic Acid by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Chebulagic Acid*

Cat. No.: *B1662235*

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Introduction

Chebulagic acid, a prominent ellagitannin found in various medicinal plants, particularly in the fruits of *Terminalia* species, is recognized for its diverse pharmacological activities. Accurate and reliable quantification of **chebulagic acid** is crucial for the quality control of herbal raw materials, standardized extracts, and finished formulations. This application note details a validated High-Performance Liquid Chromatography (HPLC) method for the precise quantification of **chebulagic acid**.

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a PDA or UV detector is suitable for this analysis. The following table summarizes the recommended chromatographic conditions.

Parameter	Recommended Conditions
HPLC System	Quaternary pump, autosampler, column oven, PDA/UV detector
Column	RP-18 (e.g., 250 mm x 4.6 mm, 5 µm) or Phenyl (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase A	0.05% Trifluoroacetic acid in water or 0.1% Ortho-phosphoric acid in water
Mobile Phase B	Acetonitrile
Gradient Elution	A time-programmed gradient is employed to ensure optimal separation. A typical gradient might start with a low percentage of Mobile Phase B, gradually increasing to elute chebulagic acid, followed by a column wash and re-equilibration.
Flow Rate	1.0 - 1.5 mL/min
Column Temperature	25 °C
Detection Wavelength	270 nm, 272 nm, or 278 nm
Injection Volume	5 - 20 µL

Method Validation Summary

The analytical method has been validated according to ICH guidelines to ensure its suitability for the intended purpose. Key validation parameters are summarized below.

Validation Parameter	Typical Results
Linearity (r^2)	> 0.992[1][2]
Linear Range	2.5 - 75 $\mu\text{g/mL}$ [1][2]
Limit of Detection (LOD)	1.0 $\mu\text{g/mL}$ [1][2]
Limit of Quantification (LOQ)	2.5 $\mu\text{g/mL}$ [1][2]
Precision (RSD%)	Intra-day and Inter-day variation < 8.0%[1]
Accuracy (Recovery)	97.8% to 101.1%[3]

Experimental Protocols

1. Preparation of Standard Solutions

A stock solution of **chebulagic acid** is prepared by accurately weighing the reference standard and dissolving it in a suitable solvent, such as methanol.[1][4]

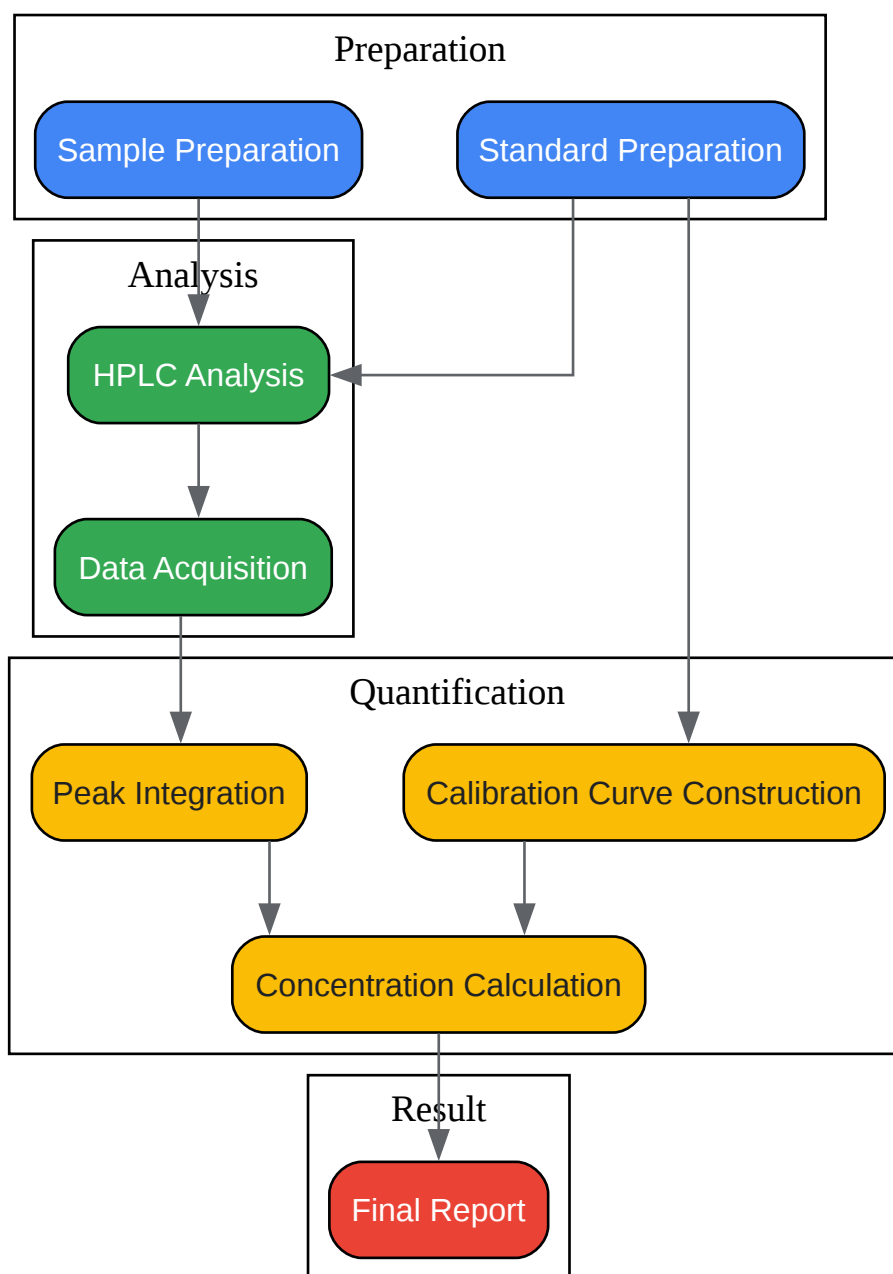
- Protocol:
 - Accurately weigh 10 mg of **chebulagic acid** reference standard.
 - Transfer to a 10 mL volumetric flask.
 - Dissolve in and dilute to volume with HPLC-grade methanol to obtain a stock solution of 1 mg/mL (1000 $\mu\text{g/mL}$).[4]
 - Prepare a series of working standard solutions by serially diluting the stock solution with methanol to achieve concentrations within the linear range (e.g., 2.5, 5, 10, 25, 50, 75 $\mu\text{g/mL}$).[1][2][5]
 - Filter the solutions through a 0.45 μm syringe filter before injection.

2. Sample Preparation (from Plant Material)

This protocol describes the extraction of **chebulagic acid** from powdered plant material, such as Terminalia fruits.

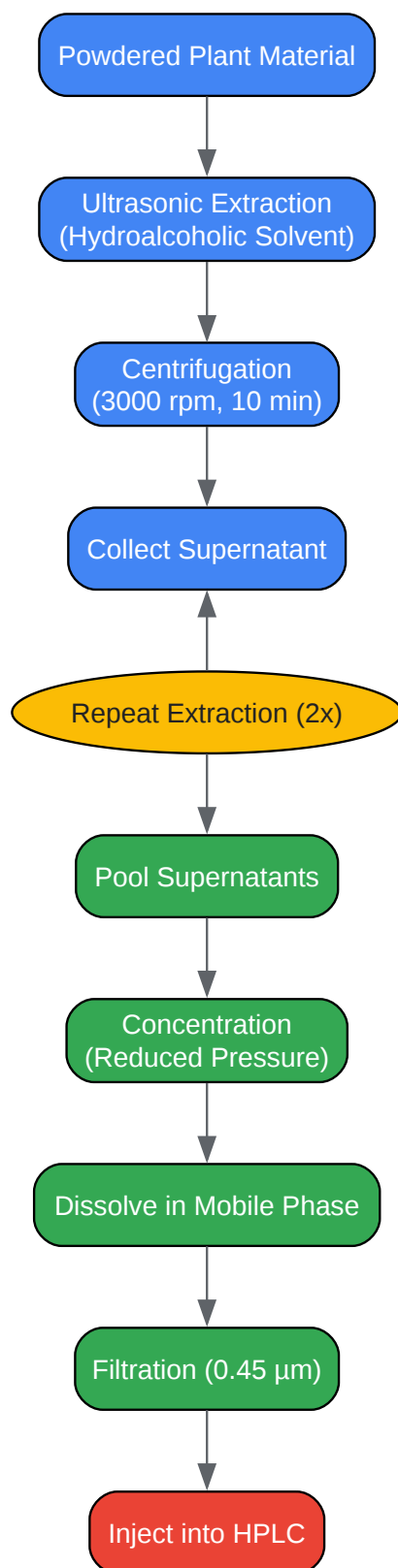
- Protocol:
 - Accurately weigh about 1 g of the powdered plant material.
 - Transfer to a suitable extraction vessel.
 - Add 20 mL of a hydroalcoholic solvent (e.g., 70% ethanol or a 3:7 water:methanol mixture).[\[1\]](#)[\[6\]](#)
 - Perform ultrasonic extraction for 30 minutes.[\[6\]](#)
 - Centrifuge the extract at 3000 rpm for 10 minutes and collect the supernatant.[\[6\]](#)
 - Repeat the extraction process two more times with fresh solvent.
 - Pool the supernatants and concentrate under reduced pressure.
 - Dissolve the dried extract in a known volume of the mobile phase or methanol.
 - Filter the final sample solution through a 0.45 µm syringe filter prior to HPLC analysis.[\[1\]](#)

Visualizations



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Caption: Experimental workflow for HPLC quantification of **chebulagic acid**.



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Caption: Detailed workflow for sample preparation from plant material.

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